

NPC-15437 dihydrochloride inconsistent results in cell-based assays

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Compound of Interest

Compound Name: NPC-15437 dihydrochloride

Cat. No.: B1258138

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Technical Support Center: NPC-15437 Dihydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing inconsistent results with **NPC-15437 dihydrochloride** in cell-based assays.

Frequently Asked Questions (FAQs)

Q1: What is **NPC-15437 dihydrochloride** and what is its mechanism of action?

NPC-15437 dihydrochloride is a selective, competitive, and reversible inhibitor of protein kinase C (PKC).[1][2][3] It interacts with the regulatory domain of PKC, competitively inhibiting the binding of phorbol esters ($K_i = 5 \mu\text{M}$) and phosphatidylserine ($K_i = 12 \mu\text{M}$).[4] It demonstrates selectivity for PKC over cAMP-dependent or Ca^{2+} /calmodulin-dependent protein kinases.[3][4]

Q2: What are the key properties and solubility of **NPC-15437 dihydrochloride**?

Below are the key properties and solubility data for **NPC-15437 dihydrochloride**. It is important to note that solubility is significantly lower in aqueous solutions like PBS compared to organic solvents.

Table 1: Properties of **NPC-15437 Dihydrochloride**

Property	Value	Reference
Molecular Formula	$C_{25}H_{50}N_4O_2 \cdot 2HCl$	[4]
Molecular Weight	511.6 g/mol	[4]
IC ₅₀ (PKC)	19 μ M	[2][3][4]
K _i (phorbol ester)	5 μ M	[4]
K _i (phosphatidylserine)	12 μ M	[4]

Table 2: Solubility of **NPC-15437 Dihydrochloride**

Solvent	Solubility	Reference
DMSO	~10 mg/mL	[4]
DMF	~10 mg/mL	[4]
Ethanol	~5 mg/mL	[4]
PBS (pH 7.2)	~1 mg/mL	[4]

Q3: How should I prepare and store stock solutions of NPC-15437 dihydrochloride?

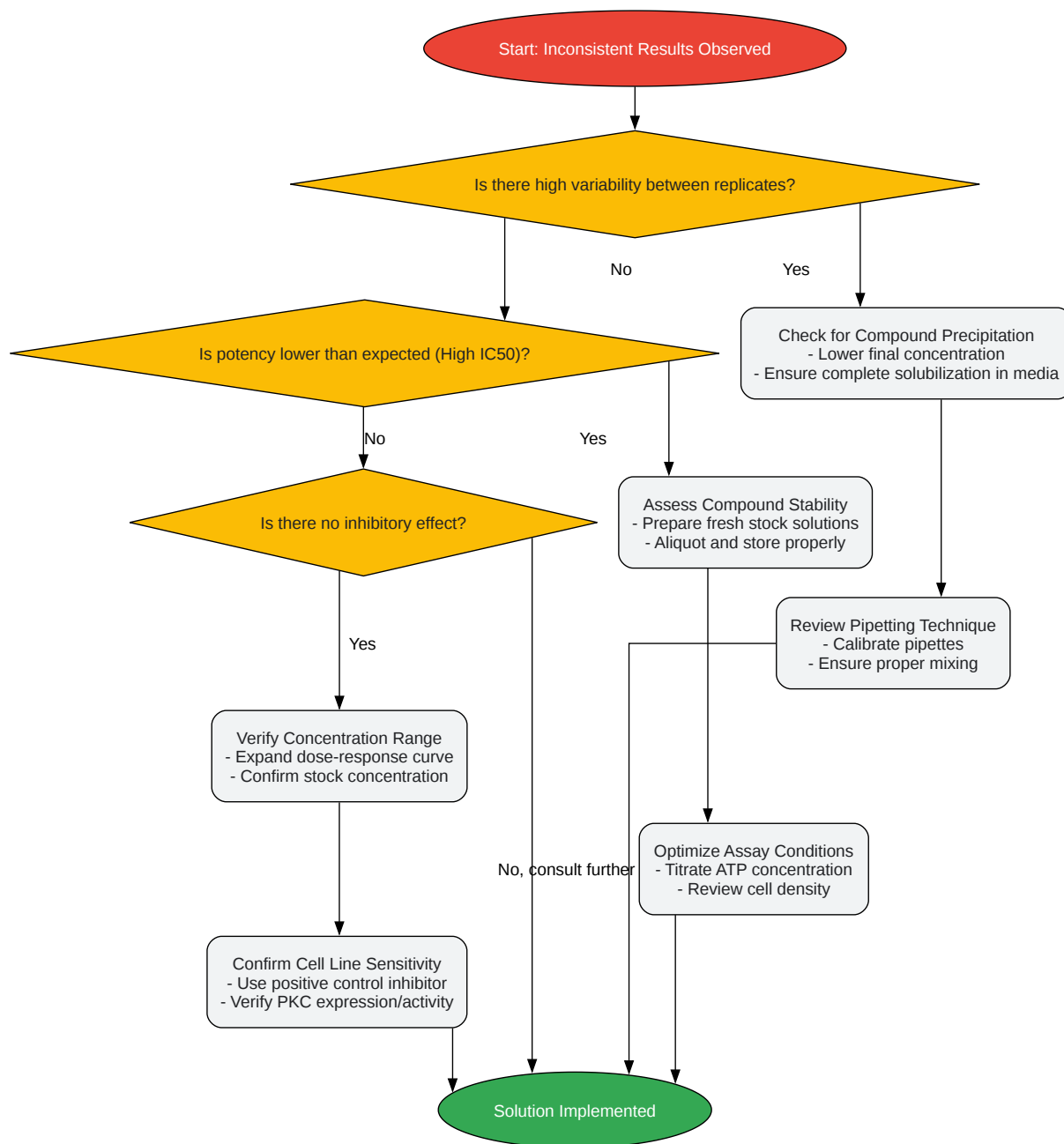
For optimal stability, prepare stock solutions in a high-quality, anhydrous solvent such as DMSO.[3] It is recommended to prepare and use solutions on the same day.[3] If storage is necessary, aliquot the stock solution into single-use volumes and store at -20°C for up to one month.[3] Before use, ensure the solution is fully thawed and any precipitate is redissolved.[3] Studies have shown that while many compounds are stable in DMSO/water mixtures, repeated freeze-thaw cycles should be avoided.[5]

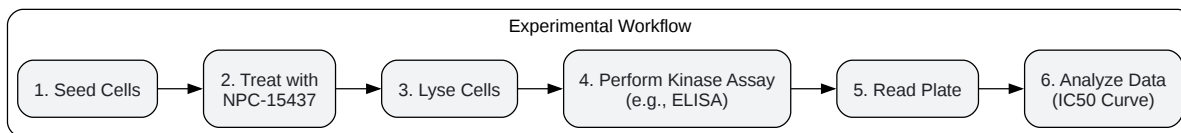
Q4: What is the maximum recommended concentration of DMSO in a cell-based assay?

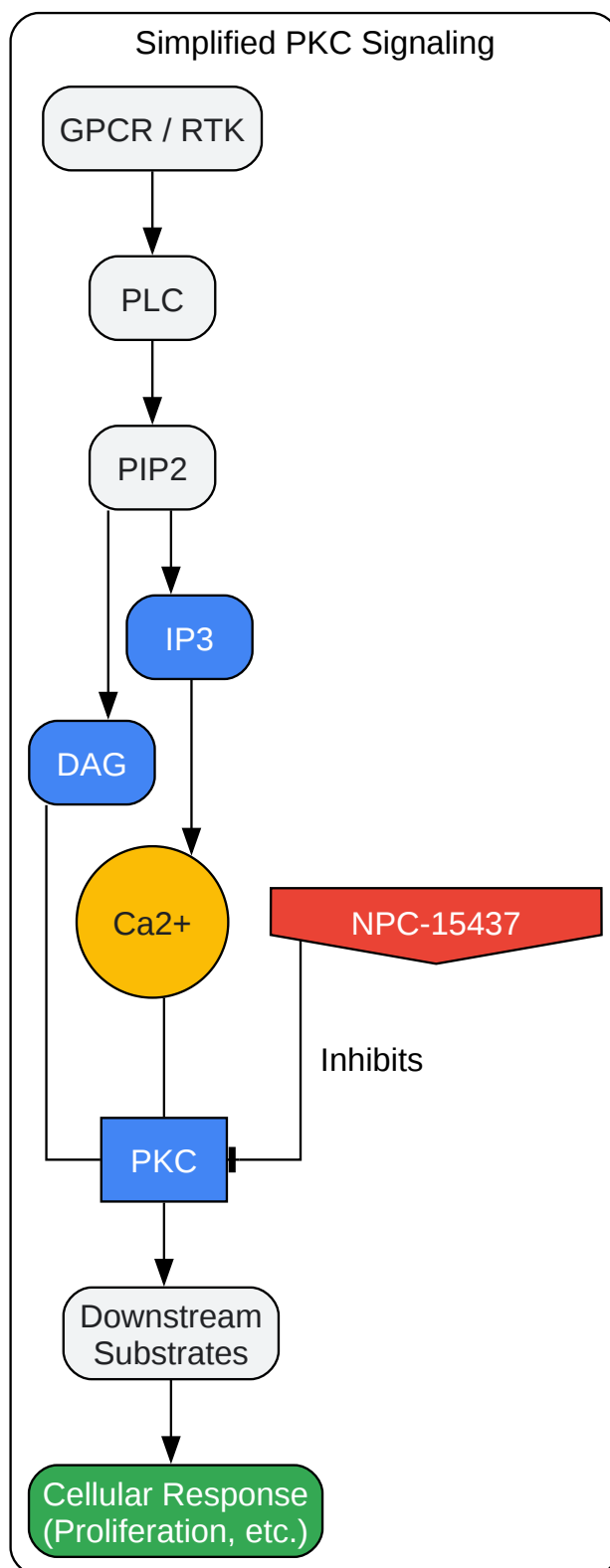
The final concentration of DMSO in the cell culture medium should be kept to a minimum to avoid solvent-induced artifacts. A final concentration of less than 0.5% is generally recommended, and a "vehicle control" with the same amount of DMSO should always be included in your experiments.[6]

Troubleshooting Guide for Inconsistent Results

Experiencing variability in your cell-based assays? This guide addresses common issues and provides actionable solutions.







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